

Application Notes and Protocols for Subcutaneous Administration of Amy-101 TFA

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Compound of Interest

Compound Name: Amy-101 tfa

Cat. No.: B15602439

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Introduction

Amy-101 TFA is a potent and specific peptidic inhibitor of the central complement component C3.[1][2][3] As a third-generation compstatin analogue, Amy-101 offers a promising therapeutic strategy for a variety of inflammatory and autoimmune diseases driven by complement dysregulation.[4] Its mechanism of action involves binding to C3 and its activated form, C3b, thereby preventing the cleavage of C3 and halting the amplification of the complement cascade through all three pathways: classical, lectin, and alternative.[3][5] This inhibition effectively blocks the generation of downstream inflammatory mediators.[3][5] Preclinical studies have demonstrated the efficacy of Amy-101 in various animal models, highlighting its anti-inflammatory and tissue-protective effects.[4][6]

These application notes provide detailed protocols for the subcutaneous administration of **Amy-101 TFA** in preclinical research settings, based on established findings.

Data Presentation

Table 1: Amy-101 TFA Product Information

Parameter	Description
Synonyms	Cp40 TFA
Molecular Formula	C ₈₃ H ₁₁₇ N ₂₃ O ₁₈ S ₂ (free base)
Target	Complement C3
Binding Affinity (KD)	0.5 nM
Pathway	Immunology/Inflammation, Anti-infection
Solubility	≥ 50 mg/mL in Water and DMSO[7]
Storage	Lyophilized powder: -80°C for 2 years, -20°C for 1 year. In solvent: -80°C for 6 months, -20°C for 1 month.[7]

Table 2: Subcutaneous Injection Protocols for Amy-101 TFA in Preclinical Models

Animal Model	Indication	Dosage	Dosing Frequency	Duration	Reference
Cynomolgus Monkeys (Macaca fascicularis)	Periodontitis	4 mg/kg	Once every 24 hours	28 days	[1][7]
Mice	Unilateral Ureteral Obstruction (Renal Fibrosis)	1 mg/kg	Every 12 hours	7 or 14 days	[1][7]
Mice	Periodontitis	5 mg/kg	Not specified	Not specified	[6]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Amy-101 TFA

This protocol describes the preparation of a stock solution of **Amy-101 TFA**.

Materials:

- **Amy-101 TFA** (lyophilized powder)
- Sterile, pyrogen-free water for injection or sterile phosphate-buffered saline (PBS)
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Before opening, bring the vial of lyophilized **Amy-101 TFA** to room temperature.
- Briefly centrifuge the vial to ensure all powder is collected at the bottom.
- Reconstitute the peptide by adding the required volume of sterile water for injection or PBS to achieve a desired stock concentration (e.g., 10 mg/mL).
- Gently vortex or pipette up and down to ensure the peptide is fully dissolved. Avoid vigorous shaking to prevent peptide degradation.
- Visually inspect the solution to ensure it is clear and free of particulate matter.
- Aliquot the stock solution into sterile, low-protein binding microcentrifuge tubes for single use to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C as recommended.^[7]

Protocol 2: Subcutaneous Injection in a Murine Model

This protocol provides a detailed procedure for the subcutaneous administration of **Amy-101 TFA** to mice.

Materials:

- Reconstituted **Amy-101 TFA** stock solution

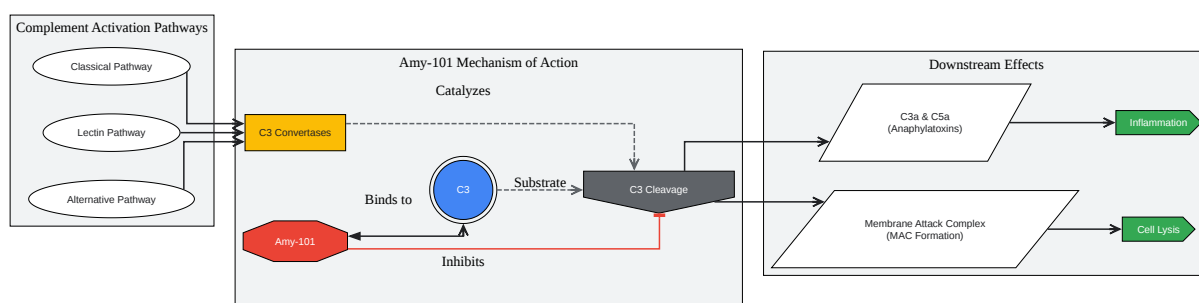
- Sterile saline (0.9% NaCl) or PBS for dilution
- Insulin syringes (e.g., 28-30 gauge)
- Appropriate animal handling and restraint equipment
- 70% ethanol for disinfection

Procedure:

- Preparation of Dosing Solution:
 - Thaw an aliquot of the **Amy-101 TFA** stock solution on ice.
 - Calculate the required volume of the stock solution based on the animal's body weight and the desired dose (e.g., 1 mg/kg).
 - Dilute the stock solution with sterile saline or PBS to a suitable injection volume (typically 100-200 μ L for a mouse).
- Animal Preparation:
 - Weigh the animal to determine the precise injection volume.
 - Properly restrain the animal. The scruff of the neck is a common and effective method.
- Injection Procedure:
 - Swab the intended injection site (typically the interscapular region) with 70% ethanol.
 - Lift the skin to create a "tent."
 - Insert the needle, bevel up, at the base of the tented skin, parallel to the spine.
 - Gently aspirate to ensure the needle is not in a blood vessel.
 - Slowly inject the entire volume of the dosing solution.
 - Withdraw the needle and gently apply pressure to the injection site for a few seconds.

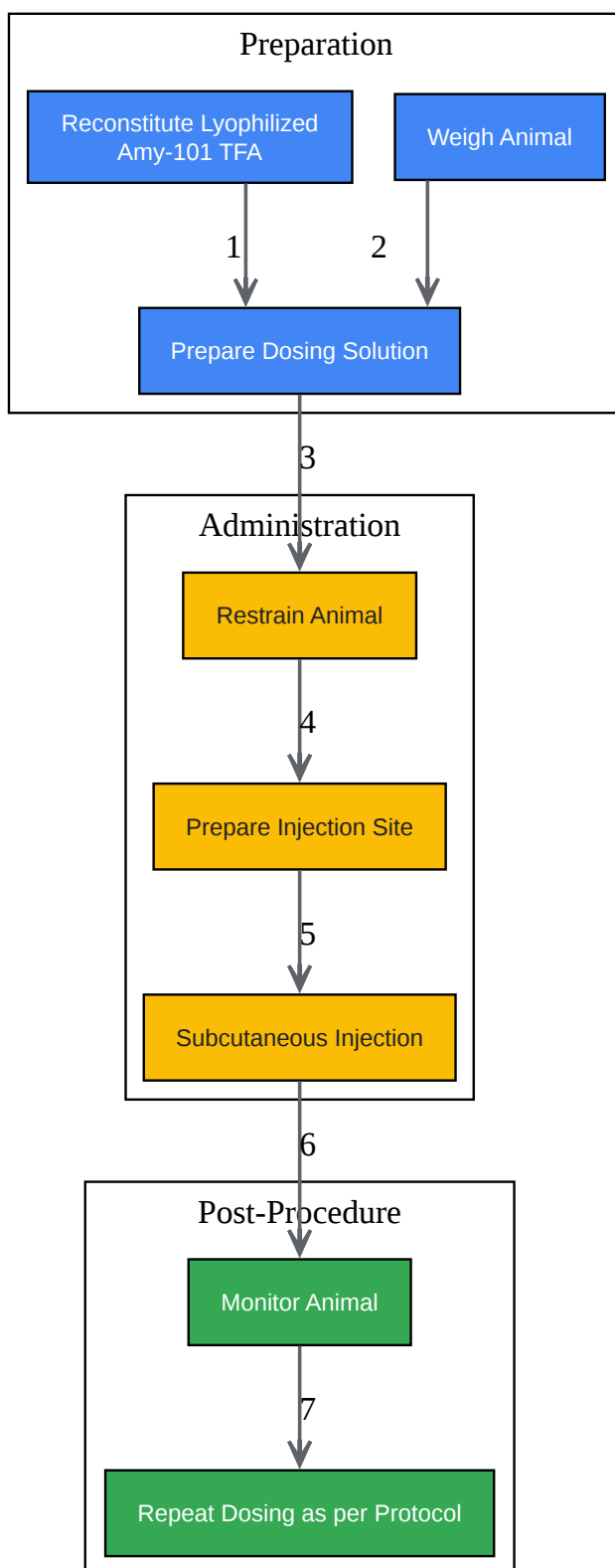
- Post-Injection Monitoring:
 - Return the animal to its cage and monitor for any immediate adverse reactions.
 - Continue with the dosing schedule as required by the experimental design (e.g., every 12 hours).[1][7]

Visualizations



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Caption: Mechanism of Amy-101 in inhibiting the complement cascade.



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Caption: Workflow for subcutaneous injection of **Amy-101 TFA**.

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